

Deamino-NADPH molecular weight and absorption spectrum

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Deamino-NADPH

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An In-depth Technical Guide to **Deamino-NADPH**: Molecular Weight and Absorption Spectrum

This technical guide provides an in-depth overview of the essential physicochemical properties of Nicotinamide Hypoxanthine Dinucleotide Phosphate (**Deamino-NADPH**), a crucial coenzyme analog for researchers, scientists, and drug development professionals. This document details its molecular weight, absorption spectrum characteristics, and a standardized protocol for its spectrophotometric analysis.

Core Physicochemical Data

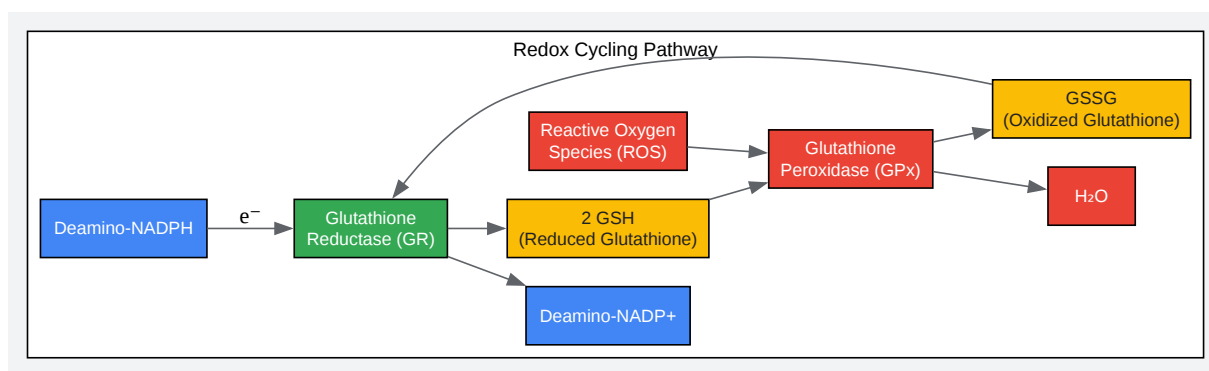
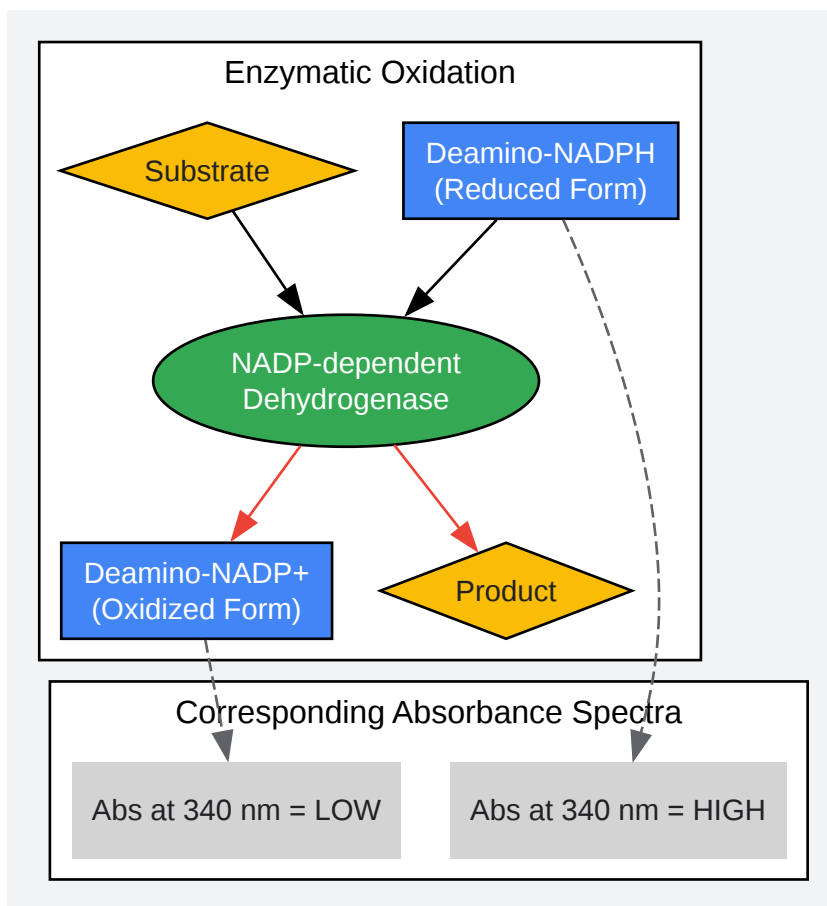
Deamino-NADPH is a 2'-phosphorylated coenzyme analog of NADPH.^[1] The quantitative data for this molecule are summarized below.

Parameter	Value	Units
Synonyms	Nicotinamide hypoxanthine dinucleotide phosphate, reduced tetrasodium salt	-
Molecular Formula	C ₂₁ H ₂₅ N ₆ NaO ₁₅ P ₂ (for sodium salt)	-
Molecular Weight	834.33	g/mol
Primary Absorbance Peak (Adenine Moiety)	~260	nm
Secondary Absorbance Peak (Reduced Nicotinamide)	~340	nm
Molar Extinction Coefficient (at 340 nm)	6.22 x 10 ³ or 6.3 x 10 ³	L·mol ⁻¹ ·cm ⁻¹

Note: The spectral properties of **Deamino-NADPH** are considered analogous to NADPH. The reduced forms (NADPH/**Deamino-NADPH**) absorb light at 340 nm, while the oxidized forms (NADP⁺/**Deamino-NADP⁺**) do not exhibit this absorbance peak.^{[2][3]} The molar extinction coefficient for NADPH at 340 nm is frequently cited as 6.22 L/mmol/cm (or 6,220 L/mol/cm).^[4] ^[5] Another investigation suggests a value of 6.3 x 10³ L·mol⁻¹·cm⁻¹ at 340 nm.

Absorption Spectrum Analysis

The absorption spectrum of **Deamino-NADPH** is characterized by two primary peaks. One peak, located at approximately 260 nm, is attributed to the adenine moiety, which is present in both the oxidized (**Deamino-NADP⁺**) and reduced forms. The second, and most functionally significant peak, occurs at 340 nm. This peak is exclusive to the reduced form (**Deamino-NADPH**) and is a direct result of the reduced nicotinamide ring. The absence of this 340 nm peak in the oxidized form, **Deamino-NADP⁺**, is the fundamental principle behind its widespread use in enzymatic assays that monitor dehydrogenase activity. The conversion of **Deamino-NADPH** to **Deamino-NADP⁺** can be directly monitored by measuring the decrease in absorbance at this wavelength.



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References

- 1. Deamino-NADPH | CAS#:42934-87-2 | Chemsrsc [chemsrc.com]
- 2. researchgate.net [researchgate.net]
- 3. agilent.com [agilent.com]
- 4. Spectrophotometric assays for measuring redox biomarkers in blood and tissues: the NADPH network - PMC [pmc.ncbi.nlm.nih.gov]
- 5. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Deamino-NADPH molecular weight and absorption spectrum]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12393829#deamino-nadph-molecular-weight-and-absorption-spectrum]

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